

2-Ethylanthracene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2-Ethylanthracene

Cat. No.: B1630459

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **2-Ethylanthracene**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe handling and use of this compound.

Chemical and Physical Properties

2-Ethylanthracene is a polycyclic aromatic hydrocarbon (PAH) with the molecular formula $C_{16}H_{14}$.^{[1][2]} It typically appears as a yellow to brown powder.^[1] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Weight	206.28 g/mol	[1][2]
Appearance	Yellow to brown powder	[1]
Melting Point	152-153 °C	[2]
Vapor Pressure	Negligible	Santa Cruz Biotechnology SDS
Solubility	Does not mix well with water	Santa Cruz Biotechnology SDS
Octanol-Water Partition Coefficient (log P)	5.85	[3]

Hazard Identification and Classification

2-Ethylanthracene is classified as a hazardous substance. The primary hazards associated with this compound are serious eye damage and high toxicity to aquatic life with long-lasting effects.[1][3]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Hazardous to the aquatic environment, acute hazard	1	H400: Very toxic to aquatic life
Hazardous to the aquatic environment, chronic hazard	1	H410: Very toxic to aquatic life with long lasting effects

(Source: ECHA C&L Inventory)[1]

Toxicological Data

While specific experimental data for some toxicological endpoints of **2-Ethylanthracene** is limited in publicly available literature, the following information has been compiled from safety data sheets and available toxicological data for similar compounds.

Acute Toxicity

- Oral: No significant acute toxicological data has been identified in literature searches. The substance is not classified as harmful by ingestion based on the lack of corroborating animal or human evidence. However, it may still be damaging to health, especially in individuals with pre-existing organ damage.^[4]
- Dermal: No significant acute toxicological data has been identified. It is not thought to produce adverse health effects or skin irritation following contact, based on animal models.^[4]
- Inhalation: No significant acute toxicological data has been identified. It is not thought to produce adverse health effects or irritation of the respiratory tract based on animal models.^[4]

Skin and Eye Irritation

- Skin Irritation: Based on available information, **2-Ethylanthracene** is not classified as a skin irritant.^[3] However, good hygiene practices should always be followed to minimize skin contact.^[4]
- Eye Irritation: **2-Ethylanthracene** is classified as causing serious eye damage.^{[1][3]} Direct contact can cause severe and potentially irreversible damage.

Carcinogenicity and Mutagenicity

There is limited evidence of a carcinogenic effect, and not enough data is available to make a definitive assessment.^[4] Similarly, there is insufficient data to classify **2-Ethylanthracene** as a mutagen.

Ecotoxicity

2-Ethylanthracene is classified as very toxic to aquatic life with long-lasting effects.^{[1][3][4]} It is a marine pollutant.^[4] Care must be taken to prevent its release into the environment.

Handling and Storage Precautions

Proper handling and storage procedures are critical to ensure the safety of personnel and the environment.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE required for the specific handling procedures. The following are general recommendations:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Chemical-resistant gloves (e.g., PVC), lab coat, and safety footwear.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be necessary.

Safe Handling Practices

- Avoid all personal contact, including inhalation of dust.[\[4\]](#)
- Use in a well-ventilated area.
- Do not eat, drink, or smoke in work areas.
- Wash hands thoroughly after handling.
- Keep containers securely sealed when not in use.
- Avoid physical damage to containers.

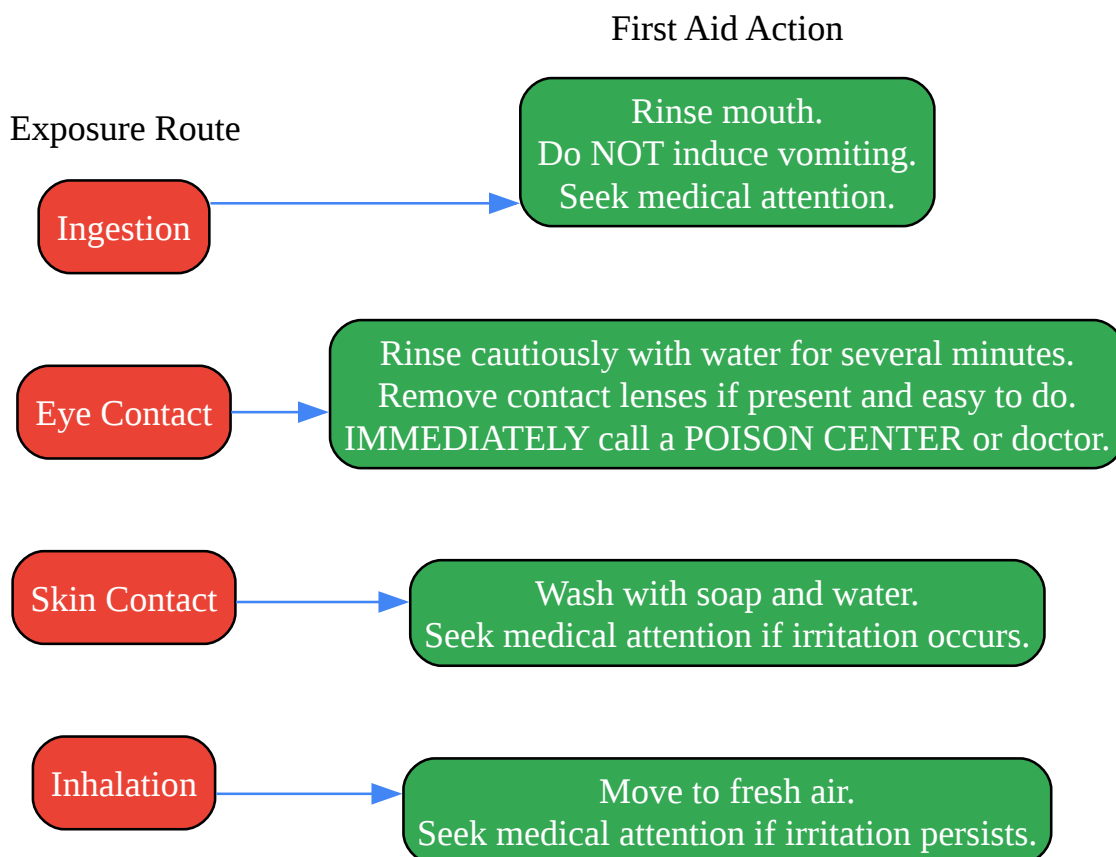
Storage Conditions

- Store in a cool, dry, well-ventilated area.
- Keep away from incompatible materials, such as oxidizing agents.[\[4\]](#)

- Store in a tightly closed, labeled container.

Emergency Procedures

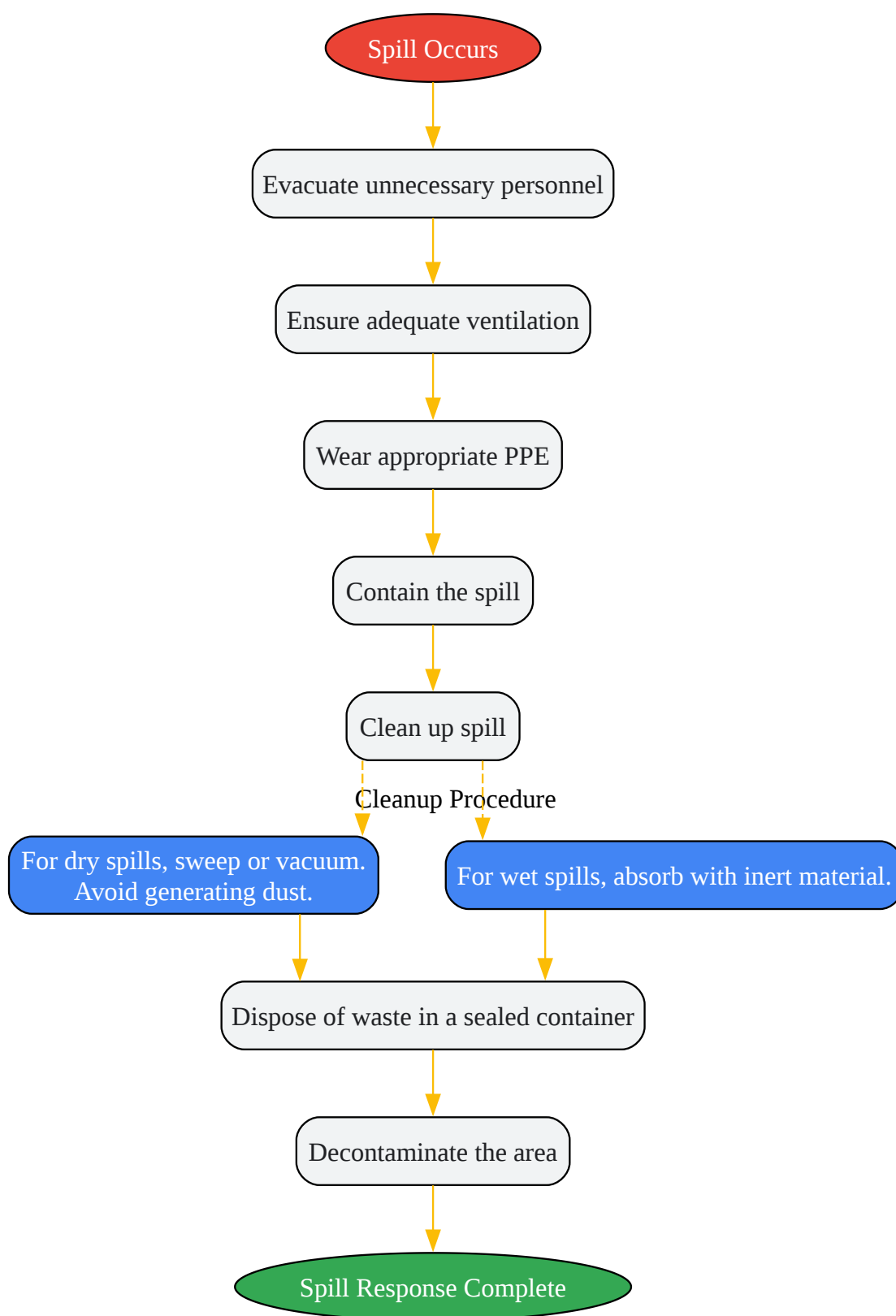
First Aid Measures



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Caption: First aid procedures for **2-Ethylanthracene** exposure.

Spill Response



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